

Proper Disposal of 2,2-Dichlorobutane: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,2-Dichlorobutane**

Cat. No.: **B1583581**

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This document provides essential safety and logistical information for the proper disposal of **2,2-Dichlorobutane**, ensuring compliance with hazardous waste regulations and promoting laboratory safety. The following step-by-step procedures are designed to provide clear, actionable guidance for handling this chemical waste.

Immediate Safety and Hazard Information

2,2-Dichlorobutane is a hazardous chemical that requires careful handling at all times. It is classified as a flammable liquid and vapor.^{[1][2]} It is also known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Adherence to strict safety protocols is mandatory to prevent injury and environmental contamination.

Key Hazards:

- Flammability: Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.^[3] Keep away from heat, sparks, open flames, and hot surfaces.^[2]
- Irritation: Causes significant irritation to skin and eyes and may irritate the respiratory system.^[1]
- Environmental: As a chlorinated hydrocarbon, improper disposal can lead to environmental harm. Wastes from the production of chlorinated aliphatic hydrocarbons are regulated as

hazardous by the EPA.[4][5]

Chemical and Hazard Data

The following table summarizes key quantitative data for **2,2-Dichlorobutane**.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₈ Cl ₂	[1]
Molecular Weight	127.01 g/mol	[1]
Boiling Point	104 °C	[6]
Flash Point	27 °C	[6]
Density	1.112 g/cm ³ at 20 °C	[2]
GHS Hazard Statements	H226, H315, H319, H335	[1][6]
UN Number	UN1993	
Hazard Class	3 (Flammable Liquid)	

Detailed Disposal Protocol

This protocol outlines the standard operating procedure for the safe collection, storage, and disposal of **2,2-Dichlorobutane** waste in a laboratory setting.

1. Waste Identification and Classification

- Hazardous Waste Determination: Due to its flammability and classification as a chlorinated hydrocarbon, **2,2-Dichlorobutane** must be managed as a hazardous waste.[3][4][7] Do not mix it with non-hazardous waste.[8]
- Waste Stream: This waste falls under the category of halogenated organic solvents.

2. Required Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations.[3]

- Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: A flame-retardant lab coat is required. Ensure skin is not exposed.
- Work Area: All handling of **2,2-Dichlorobutane** and its waste must be conducted inside a certified chemical fume hood.

3. Waste Segregation and Collection

- Dedicated Waste Container: Collect **2,2-Dichlorobutane** waste in a dedicated, properly labeled container.
- Avoid Mixing: Do not mix **2,2-Dichlorobutane** waste with other waste streams, particularly incompatible materials like strong oxidizing agents, strong bases, or acids.^[7] Mixing wastes can create dangerous reactions or complicate the disposal process.

4. Containerization and Labeling

- Container Selection: Use a container made of a compatible material (e.g., glass or polyethylene) that is in good condition, free of leaks, and has a secure, tight-fitting screw cap.^{[8][9]} The original product container can often be used.
- Labeling:
 - As soon as waste is first added to the container, affix a hazardous waste tag provided by your institution's Environmental Health and Safety (EHS) department.^[10]
 - Clearly write the words "HAZARDOUS WASTE".^{[8][9]}
 - List all constituents by their full chemical name (i.e., "**2,2-Dichlorobutane**") and their approximate concentrations. Do not use abbreviations or formulas.
 - Indicate the specific hazards (e.g., Flammable, Irritant).^[9]

5. On-Site Storage (Satellite Accumulation Area)

- Location: Store the waste container at or near the point of generation, in a designated Satellite Accumulation Area (SAA).^[8]

- Container Management: Keep the waste container closed at all times except when adding waste.[\[9\]](#)[\[10\]](#)
- Secondary Containment: Place the waste container in a secondary containment bin or tray to contain any potential leaks or spills.
- Segregation: Store the container segregated from incompatible materials.
- Volume Limits: Do not accumulate more than 55 gallons of hazardous waste in an SAA.[\[9\]](#)[\[10\]](#)

6. Arranging for Professional Disposal

- Contact EHS: Once the container is full or the waste is no longer being generated, contact your institution's EHS or hazardous waste management office to schedule a pickup. Do not transport hazardous waste yourself.[\[10\]](#)
- Disposal Method: The waste will be transported to a licensed Treatment, Storage, and Disposal Facility (TSDF) for proper disposal, likely via high-temperature incineration. The precautionary statement P501 directs users to "Dispose of contents/container to an approved waste disposal plant".[\[3\]](#)

7. Spill and Emergency Procedures

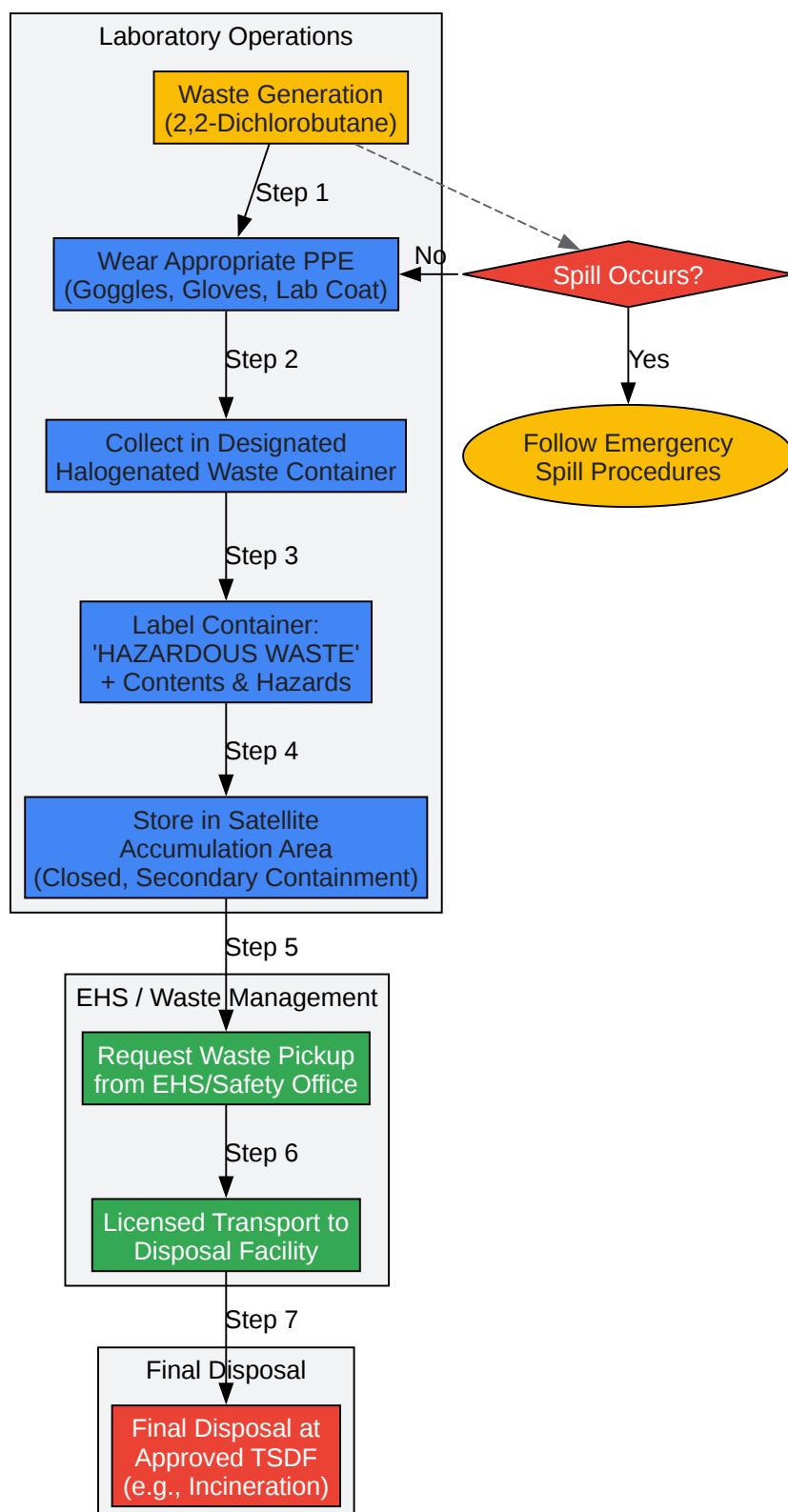
- Small Spills (in fume hood):
 - Absorb the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
 - Collect the contaminated absorbent material using non-sparking tools.[\[3\]](#)
 - Place the collected material into a designated hazardous waste container.
 - Clean the spill area thoroughly.
- Large Spills or Spills Outside a Fume Hood:
 - Evacuate the immediate area.

- Alert others and your supervisor.
- If there is a fire or significant vapor release, pull the fire alarm and evacuate the building.
- Contact your institution's emergency response team or EHS immediately.

Do NOT attempt to dispose of **2,2-Dichlorobutane** by pouring it down the drain. This is illegal and environmentally harmful.[[10](#)]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2,2-Dichlorobutane**.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,2-Dichlorobutane | C4H8Cl2 | CID 521118 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. bg.cpachem.com [bg.cpachem.com]
- 3. fishersci.com [fishersci.com]
- 4. epa.gov [epa.gov]
- 5. EPA Hazardous Waste Codes | UGA Environmental Safety Division [esd.uga.edu]
- 6. 2,2-Dichlorobutane | 4279-22-5 [sigmaaldrich.com]
- 7. fishersci.com [fishersci.com]
- 8. engineering.purdue.edu [engineering.purdue.edu]
- 9. apps.ecology.wa.gov [apps.ecology.wa.gov]
- 10. vumc.org [vumc.org]
- To cite this document: BenchChem. [Proper Disposal of 2,2-Dichlorobutane: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1583581#2-2-dichlorobutane-proper-disposal-procedures\]](https://www.benchchem.com/product/b1583581#2-2-dichlorobutane-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com